Application Notes and Protocols: 3-Ethyl-5,5-dimethyloctane as a Reference Standard

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Compound of Interest		
Compound Name:	3-Ethyl-5,5-dimethyloctane	
Cat. No.:	B14542326	Get Quote

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These application notes provide detailed information and protocols for the use of **3-Ethyl-5,5-dimethyloctane** as a reference standard in various analytical applications. Its well-defined structure and physical properties make it a suitable candidate for qualitative and quantitative analyses, particularly in chromatography and spectroscopy.

Introduction

3-Ethyl-5,5-dimethyloctane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$. [1][2][3] As a saturated hydrocarbon, it is chemically inert, making it an excellent internal or external standard for analytical methods where non-reactivity is crucial. Its primary applications are in gas chromatography (GC) and gas chromatography-mass spectrometry (GC-MS) for the identification and quantification of other volatile and semi-volatile organic compounds.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethyl-5,5-dimethyloctane** is presented in Table 1. These properties are essential for its application as an analytical standard, influencing its behavior in chromatographic systems.

Table 1: Physicochemical Properties of **3-Ethyl-5,5-dimethyloctane**

Property	Value	Source
Molecular Formula	C12H26	[1][2][3]
Molecular Weight	170.33 g/mol	[1][2][3]
CAS Registry Number	62183-71-5	[1][2][3]
IUPAC Name	3-ethyl-5,5-dimethyloctane	[2]
Boiling Point	Estimated 190-210 °C (structurally similar to other C12 alkanes)	N/A
Density	Estimated 0.75 - 0.77 g/cm³	N/A
Appearance	Colorless liquid (presumed)	N/A

Applications

The primary application of **3-Ethyl-5,5-dimethyloctane** is as a reference standard in analytical chemistry.

- Internal Standard in Gas Chromatography (GC): Due to its chemical inertness and volatility, it can be added in a known quantity to samples before GC analysis. By comparing the peak area of the analyte to the peak area of the internal standard, precise quantification can be achieved, correcting for variations in injection volume and detector response.

- Retention Time Marker: In complex mixtures, **3-Ethyl-5,5-dimethyloctane** can serve as a retention time marker to aid in the identification of other compounds by relative retention time.

- System Suitability Standard: It can be used to verify the performance of a GC system, ensuring that parameters such as resolution, peak shape, and detector response are within acceptable limits before running analytical samples.

Experimental Protocols

The following are detailed protocols for the use of **3-Ethyl-5,5-dimethyloctane** as a reference standard.

4.1. Preparation of Standard Solutions

Accurate preparation of standard solutions is critical for quantitative applications.

Materials:

- **3-Ethyl-5,5-dimethyloctane** (high purity, >98%)

- High-purity solvent (e.g., hexane, pentane, or dichloromethane, GC grade)

- Class A volumetric flasks

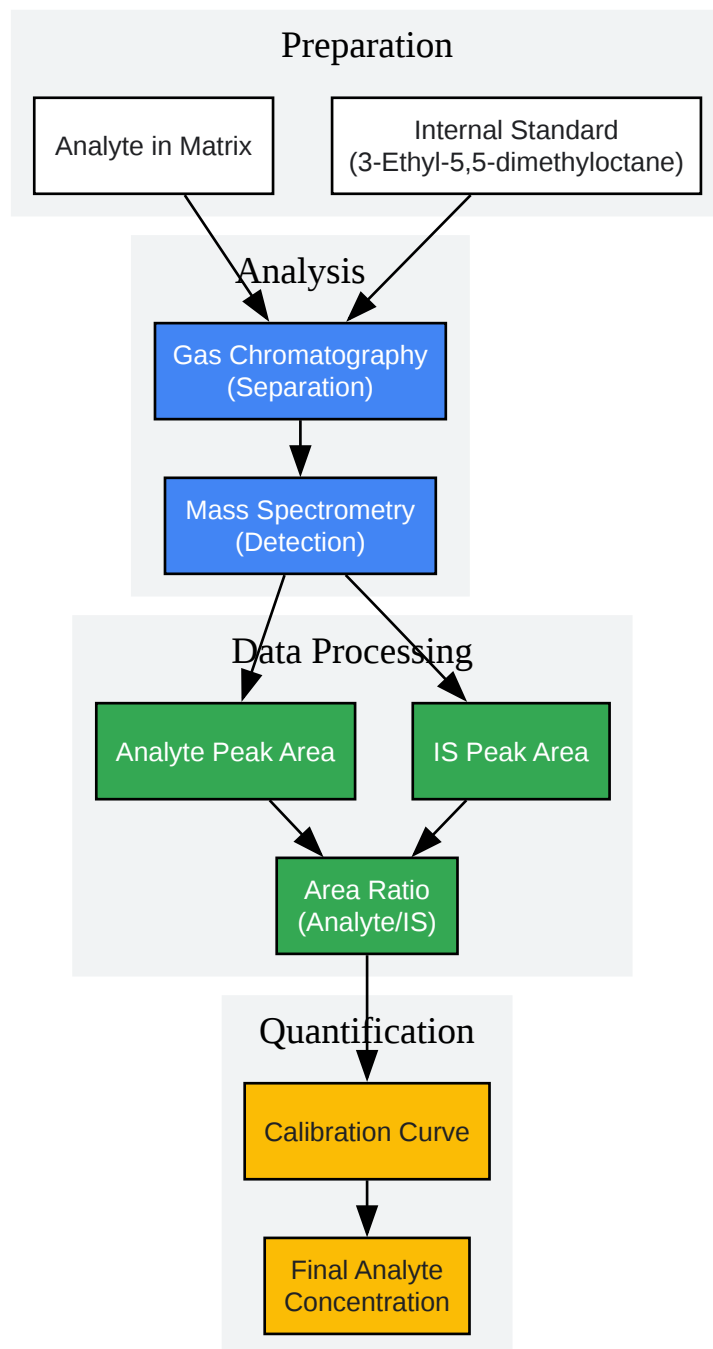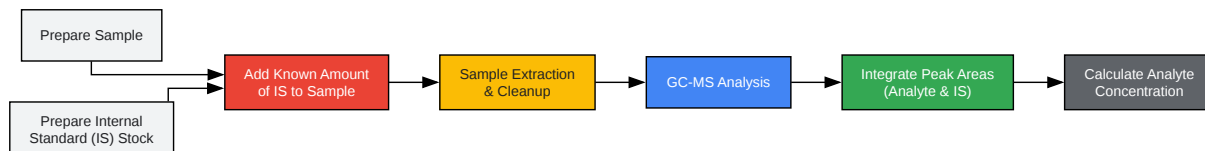- Calibrated micropipettes or analytical balance

Protocol:

- Primary Stock Solution (e.g., 1000 µg/mL):

  - Accurately weigh approximately 10 mg of **3-Ethyl-5,5-dimethyloctane** using an analytical balance.

  - Quantitatively transfer the weighed compound to a 10 mL Class A volumetric flask.

  - Dissolve the compound in a small amount of the chosen solvent.

  - Fill the flask to the mark with the solvent.

  - Cap the flask and invert it several times to ensure homogeneity.

- Working Standard Solutions:

  - Prepare a series of working standard solutions by serial dilution of the primary stock solution to cover the desired concentration range for the calibration curve. For example, to prepare a 100 µg/mL working standard, transfer 1 mL of the 1000 µg/mL stock solution to a 10 mL volumetric flask and dilute to the mark with the solvent.

4.2. Protocol for Use as an Internal Standard in GC-MS Analysis

This protocol describes the use of **3-Ethyl-5,5-dimethyloctane** as an internal standard for the quantification of a hypothetical analyte in a sample matrix.

Workflow for Internal Standard Quantification

Prepare Sample

Prepare Internal Standard (IS) Stock

Add Known Amount of IS to Sample → Sample Extraction & Cleanup → GC-MS Analysis → Integrate Peak Areas (Analyte & IS) → Calculate Analyte Concentration

Preparation

Analyte in Matrix

Internal Standard (3-Ethyl-5,5-dimethyloctane)

Analysis

Gas Chromatography (Separation)

Mass Spectrometry (Detection)

Data Processing

Analyte Peak Area

IS Peak Area

Area Ratio (Analyte/IS)

Quantification

Calibration Curve

Final Analyte Concentration

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References

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- To cite this document: BenchChem. [Application Notes and Protocols: 3-Ethyl-5,5-dimethyloctane as a Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14542326#3-ethyl-5-5-dimethyloctane-as-a-reference-standard]

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